

A Comparative Analysis of 6-Methoxycyclodecan-1-one with Other Macrocyclic Musks

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Compound of Interest

Compound Name: 6-Methoxycyclodecan-1-one

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This guide provides a comprehensive comparative analysis of the hypothetical macrocyclic musk, **6-Methoxycyclodecan-1-one**, with established and commercially significant macrocyclic musks. The objective is to offer a framework for evaluating novel musk compounds by comparing their critical performance attributes against industry benchmarks. All quantitative data is presented in structured tables, and detailed experimental methodologies are provided for key performance assays.

Introduction to Macrocyclic Musks

Macrocyclic musks are a class of synthetic aroma compounds characterized by a large ring structure, typically containing 15 to 17 carbon atoms. They are highly valued in the fragrance industry for their pleasant, clean, and sensual musk odor, as well as their excellent fixative properties. Unlike earlier classes of synthetic musks, such as nitro-musks and polycyclic musks, macrocyclic musks generally possess a more favorable safety and environmental profile. This analysis will focus on the key performance indicators of macrocyclic musks: odor threshold, substantivity, and vapor pressure, using Muscone, Exaltolide, Habanolide, Ambrettolide, and Civetone as comparative benchmarks.

Hypothetical Profile of 6-Methoxycyclodecan-1-one

For the purpose of this guide, **6-Methoxycyclodecan-1-one** is a hypothetical macrocyclic ketone with a 10-membered ring, a ketone functional group at position 1, and a methoxy group at position 6. Its performance characteristics are not empirically determined but will be theoretically positioned within the comparative landscape of established macrocyclic musks.

Comparative Performance Data

The following table summarizes the key quantitative performance data for a selection of well-characterized macrocyclic musks. This data provides a basis for understanding the structure-activity relationships that govern the olfactory properties of these compounds.

| Compound | Chemical Structure | Molecular Weight (g/mol) | Odor Profile | Odor Detection Threshold (ng/L in air) | Vapor Pressure (Pa @ 20°C) | Substantivity on Blotter (hours) |
|---------------------------|-----------------------------------|--------------------------|---|--|----------------------------|----------------------------------|
| 6-Methoxycyclodecan-1-one | (Hypothetical) | 184.28 | (Theoretical) | - | - | - |
| Muscone | (R)-3-Methylcyclopentadecan-1-one | 238.41 | Musky, animalic, rich | 4.5[1] | - | > 400 |
| Exaltolide® | Oxacyclohexadecan-2-one | 240.39 | Musky, sweet, powdery | 1000 - 4000 (ppb) | 0.04 | 336[2] |
| Habanolide® | Oxacyclohexadec-12-en-2-one | 238.37 | Musky, elegant, slightly woody | 0.5 | 0.0053 | > 400 |
| Ambrettolide | Oxacycloheptadec-10-en-2-one | 252.40 | Musky, fruity, ambrette seed | - | < 0.133 | > 720[3][4] |
| Civetone | (Z)-Cycloheptadec-9-en-1-one | 250.42 | Fecal, animalic, musky (at high dilution) | - | 0.0133 | > 300[5][6] |

Note: Odor thresholds and vapor pressures can vary depending on the experimental method and conditions. Substantivity is also highly dependent on the substrate.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to allow for replication and comparative evaluation of new compounds.

Odor Threshold Determination by Dynamic Dilution Olfactometry

This method determines the lowest concentration of a substance in the air that can be detected by a panel of human assessors.

Apparatus:

- Dynamic dilution olfactometer
- Odor-free air supply
- Sample delivery system
- Panel of qualified and screened human assessors (typically 8-12)

Procedure:

- **Panelist Screening:** Assessors are screened for their olfactory acuity using a standard reference odorant (e.g., n-butanol).
- **Sample Preparation:** The musk compound is prepared in a suitable solvent (e.g., ethanol or dipropylene glycol) at a known concentration.
- **Dilution Series:** The olfactometer presents a series of dilutions of the odorant in odor-free air to the panelists in ascending order of concentration.
- **Forced-Choice Presentation:** At each dilution step, three sniffing ports are presented to the panelist: two contain odor-free air, and one contains the diluted odorant. The panelist must choose the port they believe contains the odorant.
- **Threshold Determination:** The individual's detection threshold is calculated as the geometric mean of the concentration at which they last failed to detect the odor and the concentration

at which they first correctly detected it. The panel's threshold is the geometric mean of the individual thresholds.

Substantivity Evaluation on Fabric

This protocol assesses the longevity of a fragrance on a textile substrate.

Materials:

- Cotton swatches (standardized size and weight)
- Unfragranced laundry detergent base
- Washing machine
- Line-drying area with controlled airflow and temperature
- Panel of trained sensory assessors

Procedure:

- **Sample Preparation:** The macrocyclic musk is incorporated into the unfragranced detergent base at a specified concentration (e.g., 0.2% w/w).
- **Washing Cycle:** The cotton swatches are washed with the scented detergent under standardized conditions (e.g., water temperature, wash cycle duration, rinse cycles).
- **Drying:** The washed swatches are line-dried in a controlled environment.
- **Sensory Evaluation:** At specified time intervals (e.g., 0, 6, 12, 24, 48, 72 hours) after drying, the sensory panel evaluates the odor intensity of the swatches.
- **Data Analysis:** The odor intensity is rated on a labeled magnitude scale. The substantivity is reported as the time at which the odor intensity falls below a predetermined level.

Substantivity Evaluation on Skin

This method evaluates the longevity of a fragrance when applied to human skin.

Materials:

- Fragrance solution (e.g., 1% of the musk in ethanol)
- Panel of human volunteers with cleansed and unscented skin
- Controlled environment (temperature and humidity)

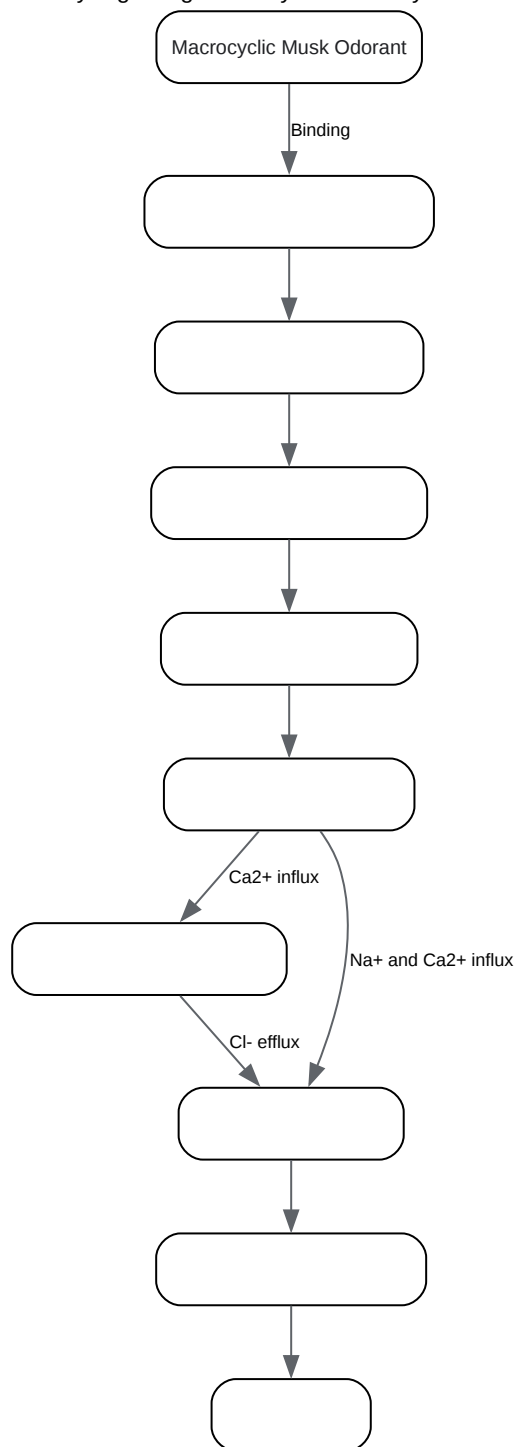
Procedure:

- Application: A standardized amount of the fragrance solution is applied to a designated area on the forearm of each panelist.
- Evaluation Intervals: At specified time points (e.g., 0, 1, 2, 4, 6, 8, 12 hours) after application, trained evaluators assess the odor intensity directly from the panelists' skin.
- Odor Intensity Rating: The evaluators rate the odor intensity on a standardized scale.
- Data Analysis: The substantivity is determined by the time it takes for the fragrance intensity to decrease to a pre-defined point.

Signaling Pathway and Experimental Workflow Visualization

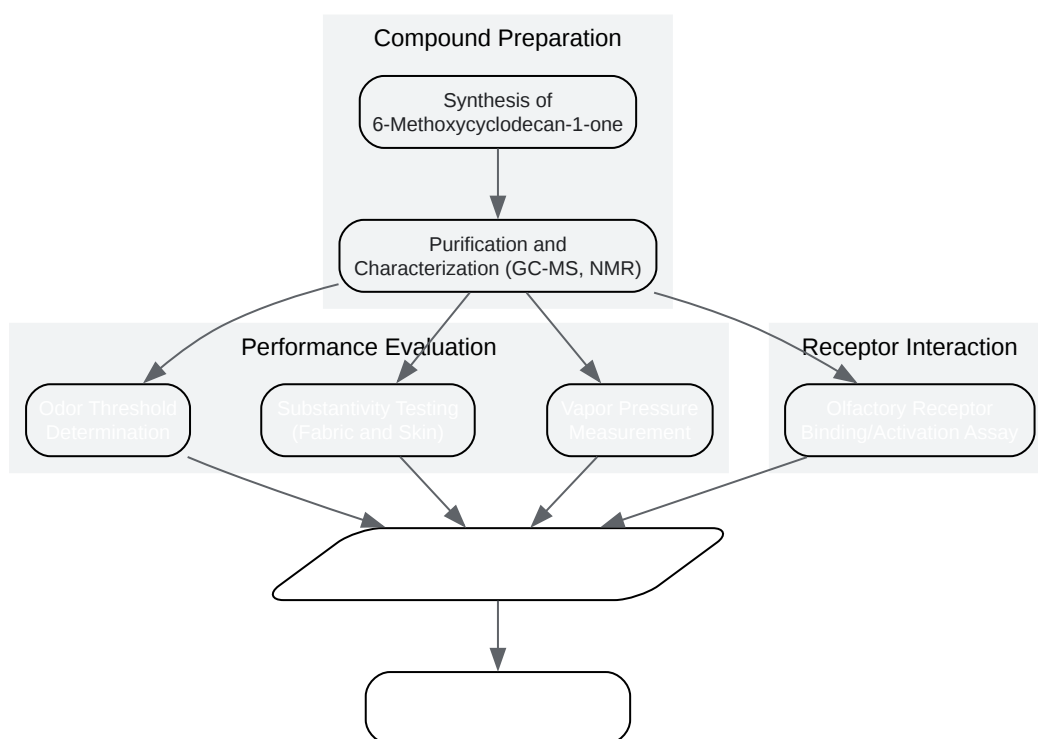
The following diagrams illustrate the generalized olfactory signaling pathway for macrocyclic musks and a typical experimental workflow for their comparative analysis.

Olfactory Signaling Pathway for Macrocyclic Musks

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Caption: Generalized olfactory signal transduction cascade for macrocyclic musks.

Experimental Workflow for Comparative Analysis of Macrocylic Musks



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Caption: A typical experimental workflow for the comparative analysis of a novel macrocyclic musk.

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References

- 1. researchgate.net [researchgate.net]
- 2. Buy Civetone (EVT-337569) | 542-46-1 [evitachem.com]
- 3. Mammalian olfactory receptors: pharmacology, G protein coupling and desensitization - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Olfactory System – Introduction to Neurobiology [opentext.uoregon.edu]
- 5. Citronellol (106-22-9) – Synthetic Rosy Alcohol Ingredient for Floral Perfumery — Scentspiracy [scentspiracy.com]
- 6. medium.com [medium.com]
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